

Application Notes and Protocols: Synthesis of Diphenyl Oxalate via Transesterification of Dimethyl Oxalate

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Compound of Interest		
Compound Name:	Diphenyl oxalate	
Cat. No.:	B1346652	Get Quote

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Introduction

Diphenyl oxalate (DPO) is a key intermediate in the non-phosgene route for the production of diphenyl carbonate (DPC), a monomer used in the synthesis of polycarbonates. The transesterification of dimethyl oxalate (DMO) with phenol offers a safer and more environmentally friendly alternative to traditional methods that utilize phosgene. This document provides a detailed procedure for the synthesis of **diphenyl oxalate** through the transesterification of dimethyl oxalate, focusing on the use of heterogeneous solid acid catalysts.

The overall reaction proceeds in two steps: the transesterification of dimethyl oxalate with phenol to form methyl phenyl oxalate (MPO), followed by a disproportionation reaction of MPO to yield **diphenyl oxalate** and regenerate dimethyl oxalate.[1] The equilibrium of the reaction is driven forward by the removal of the methanol byproduct.[1]

Reaction Mechanism and Signaling Pathway

The transesterification of dimethyl oxalate with phenol is effectively catalyzed by solid acid catalysts, where Lewis acid sites are considered the active centers for the reaction.[2][3] The

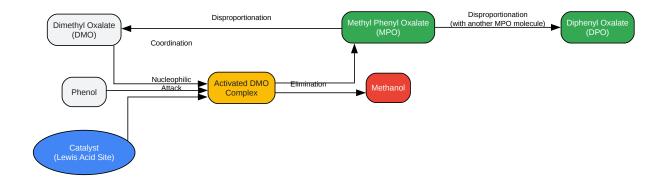


Methodological & Application

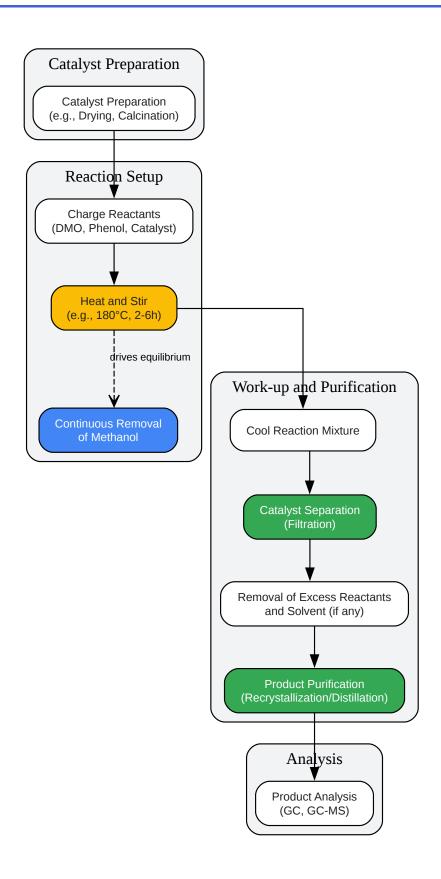
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reaction mechanism involves the activation of the carbonyl group of dimethyl oxalate by a Lewis acid site on the catalyst, followed by nucleophilic attack by phenol.









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References

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- 2. researchgate.net [researchgate.net]
- 3. Preparation of Diphenyl Oxalate from Transesterification of Dimethyl Oxalate with Phenol over TS-1 Catalyst [ccspublishing.org.cn]
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